

# An In-depth Technical Guide to the Safe Handling of Heptylbenzene-d20

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## Compound of Interest

Compound Name: Heptylbenzene-d20

Cat. No.: B1448027

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Heptylbenzene-d20** (CAS No. 634897-84-0), a deuterated analog of Heptylbenzene. While specific data for the deuterated form is limited, the safety profile is predominantly based on the non-deuterated parent compound, n-Heptylbenzene (CAS No. 1078-71-3). This document is intended to inform researchers and laboratory personnel of the potential hazards and to establish safe handling, storage, and disposal procedures.

## Section 1: Chemical Identification and Physical Properties

**Heptylbenzene-d20** is a colorless liquid primarily used as an internal standard in analytical chemistry, particularly in mass spectrometry-based applications. Its physical and chemical properties are critical for understanding its behavior and for implementing appropriate safety measures.

Table 1: Physical and Chemical Properties of n-Heptylbenzene

Property	Value	Reference
Molecular Formula	<b>C<sub>13</sub>H<sub>20</sub></b>	<a href="#">[1]</a>
Molecular Weight	176.30 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	233-235 °C	<a href="#">[2]</a>
Melting Point	-48 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Density	0.86 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	95 °C	
Refractive Index	1.485 (at 20 °C)	<a href="#">[2]</a>
Vapor Pressure	0.03 mmHg	<a href="#">[1]</a>

| Storage Temperature| Room temperature (cool, dark place recommended) | |

## Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), n-Heptylbenzene is classified with specific environmental hazards. While some reports indicate it may not meet all GHS hazard criteria, the predominant classification warns of its toxicity to aquatic life.[\[1\]](#) Users should handle this chemical under the assumption that it presents the hazards of its non-deuterated form.

Table 2: GHS Hazard Classification for n-Heptylbenzene

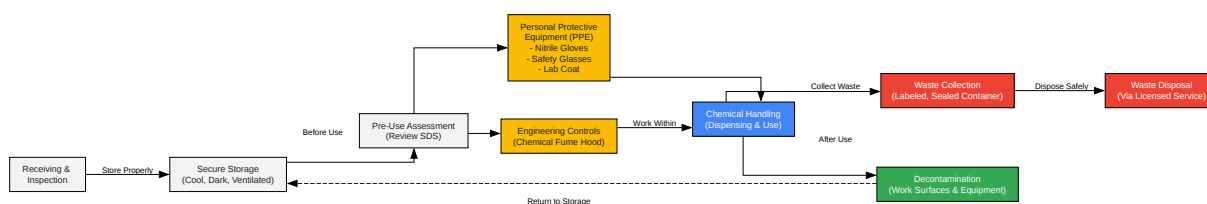
Classification	Code	Description
Hazard Statement	H400	Very toxic to aquatic life. [4]
Signal Word	Warning	[4]
Pictogram		
Precautionary Statement (Prevention)	P273	Avoid release to the environment.[4]
Precautionary Statement (Response)	P391	Collect spillage.[4]

| Precautionary Statement (Disposal) | P501 | Dispose of contents/container in accordance with local regulations.[4] |

Additional unclassified hazards may include skin and eye irritation upon contact.[1]

## Section 3: Safe Handling and Experimental Workflow

Proper handling of **Heptylbenzene-d20** is essential to minimize exposure and prevent environmental contamination. The following workflow outlines the critical steps for safely managing this chemical within a laboratory setting.



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**Caption:** A logical workflow for the safe handling of **Heptylbenzene-d20** in a laboratory.

## Experimental Protocols

### Handling Precautions:

- Avoid Contact: Prevent direct contact with skin and eyes.[4]
- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[4]
- Ignition Sources: Although it has a high flash point, keep it away from open flames and strong oxidizing agents. The parent compound is combustible.[2]
- Static Discharge: For transfers of larger quantities, use grounded equipment to prevent static electricity discharge.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Use chemically resistant gloves, such as nitrile rubber.

- Skin Protection: Wear a standard laboratory coat.

## Section 4: First Aid and Emergency Procedures

In the event of exposure, immediate action is critical.

Table 3: First-Aid Measures

Exposure Route	Procedure
Inhalation	<b>Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician if symptoms persist.</b> <a href="#">[4]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water. Consult a physician if irritation develops. <a href="#">[4]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[4]</a>

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[\[4\]](#) |

Accidental Release Measures:

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Wear appropriate PPE as described in Section 3.1.[\[4\]](#)
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways, as it is very toxic to aquatic life.[\[4\]](#)
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material into a suitable, sealed container for disposal.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)

- Specific Hazards: No specific data is available for the deuterated compound, but vapors of the parent compound may form explosive mixtures with air.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

## Section 5: Storage and Disposal

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The compound is stable under recommended storage conditions.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[2][3]

### Disposal:

- Disposal must be conducted in accordance with all federal, state, and local environmental regulations.
- The material should be sent to a licensed chemical destruction facility or disposed of via controlled incineration with flue gas scrubbing.[4]
- Do not allow the product to be released into the environment or sewer systems.[4]

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## References

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